

Technical Guide: L-Alanine (¹⁵N) Stable Isotope Properties & Applications[1]

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Compound of Interest

Compound Name: L-ALANINE (¹⁵N)

Cat. No.: B1580382

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Executive Summary

L-Alanine (

¹⁵N) is a high-fidelity isotopic tracer and magnetic resonance probe that serves as a cornerstone in structural biology and metabolomics. Unlike its abundant

¹⁴N counterpart, the

¹⁵N isotope possesses a nuclear spin of

1/2, eliminating quadrupolar broadening and enabling high-resolution Nuclear Magnetic Resonance (NMR) spectroscopy. In drug development, it acts as a critical "spin spy," revealing protein backbone dynamics and mapping nitrogen flux in oncogenic metabolic reprogramming. This guide synthesizes the physicochemical properties, synthesis pathways, and experimental protocols for utilizing L-Alanine (

¹⁵N) in advanced research.

Physicochemical & Isotopic Properties[1][2][3][4][5][6][7][8][9]

The utility of L-Alanine (

N) stems from the distinct nuclear physics of the nitrogen-15 isotope housed within the zwitterionic amino acid structure.

Comparative Isotope Physics

The substitution of

N with

N fundamentally alters the magnetic resonance behavior of the molecule without perturbing its biochemical kinetics (kinetic isotope effects are generally negligible for

N in this context).

Property	L-Alanine (N) (Natural)	L-Alanine (N) (Enriched)	Relevance
Molecular Weight	89.09 g/mol	90.09 g/mol	Mass Spectrometry shift (+1 Da)
Nitrogen Spin ()	1 (Integer)	1/2 (Fractional)	N has no quadrupole moment; lines are sharp.
Natural Abundance	~99.63%	>98% (Enriched)	Essential for signal detection.
Gyromagnetic Ratio ()	19.331	-27.116	Negative
	10	10	affects NOE enhancement
	rad T s	rad T s	(requires inverse gated decoupling).
NMR Sensitivity	High (relative)	Low (~10 vs H)	Requires cryoprobes or hyperpolarization for low concentrations.
Melting Point	297°C (sublimes)	~314.5°C (decomp)	High thermal stability for solid-state NMR.

Chemical Shift References

In solid-state NMR, L-Alanine (

N) is a secondary reference standard.[\[1\]](#)

- Standard Reference: Liquid NH

(0 ppm).

- Solid L-Alanine (

N) Shift:

43.0 ppm (relative to liq. NH

); often used to calibrate cross-polarization (CP) conditions due to its rigid crystal lattice and favorable relaxation times.

Synthesis & Production: The Enzymatic Route

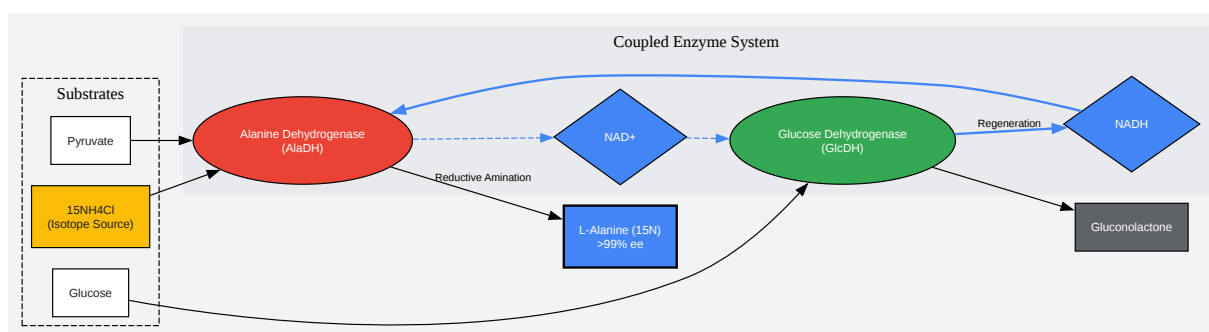
While chemical synthesis (Strecker synthesis) exists, it often yields racemic mixtures requiring resolution. The enzymatic synthesis is the industry standard for producing pharmaceutical-grade L-Alanine (

N) with high enantiomeric excess (>99% ee).

Coupled Enzyme System

This method utilizes Alanine Dehydrogenase (AlaDH) to reductively aminate pyruvate using

N-ammonium chloride. To make the reaction thermodynamically favorable and cost-effective, a cofactor regeneration system using Glucose Dehydrogenase (GlcDH) recycles NADH.



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Figure 1: Enzymatic synthesis workflow. The cycle ensures 100% incorporation of the N label into the L-enantiomer while recycling the expensive NADH cofactor.

Applications in NMR Spectroscopy[4][8][10][11][12]

L-Alanine (

N) is pivotal in both liquid and solid-state NMR for protein structure determination.

The "Spin Spy" Mechanism

Because

N has a spin of $1/2$, it couples with protons (

H) and carbon (

C) to create multidimensional spectra (e.g., HSQC, HNCQ).

- **Backbone Assignment:** In proteins, the alanine methyl group (

) has a unique chemical shift (

17-22 ppm for

C, coupled to

N). Labeling with

N-Ala allows researchers to specifically "light up" alanine residues in a complex protein soup, simplifying the assignment of the peptide backbone.

- **Relaxation Studies:** The

N-

H bond vector is rigid. Measuring the relaxation rates (

,

) and heteronuclear NOE of this bond provides direct data on protein tumbling and internal motion (dynamics) on the ps-ns timescale.

Protocol: Solid-State NMR Referencing

Objective: Calibrate the spectrometer frequency for

N experiments.

- Sample Prep: Pack ~10-30 mg of crystalline L-Alanine (N) into a standard MAS (Magic Angle Spinning) rotor (3.2 mm or 4 mm).
- Spinning: Spin at a moderate rate (e.g., 8-10 kHz).
- Pulse Sequence: Use a Cross-Polarization (CP) sequence. Transfer magnetization from H to N to overcome the low sensitivity and long of nitrogen.
 - Contact Time: 1 - 2 ms.[\[2\]](#)
 - Recycle Delay: 3 - 5 seconds (shorter than liquid samples due to efficient proton relaxation in solids).
- Calibration: Set the observed amine peak to 43.0 ppm (relative to liquid ammonia). This effectively calibrates the field for subsequent experimental samples.

Metabolic Flux Analysis (MFA) in Oncology[\[14\]](#)

In drug development, particularly for pancreatic ductal adenocarcinoma (PDAC), L-Alanine (

N) is used to map nitrogen scavenging pathways. Cancer cells often upregulate transporters to scavenge alanine for de novo nucleotide and amino acid synthesis.

The Biological Pathway

Tumor cells import L-Alanine via SLC transporters. Inside the mitochondria, Alanine Transaminase (GPT2) transfers the

N label from Alanine to

-Ketoglutarate, forming Glutamate (

N). This glutamate then acts as the nitrogen donor for biosynthesis.[3][4]

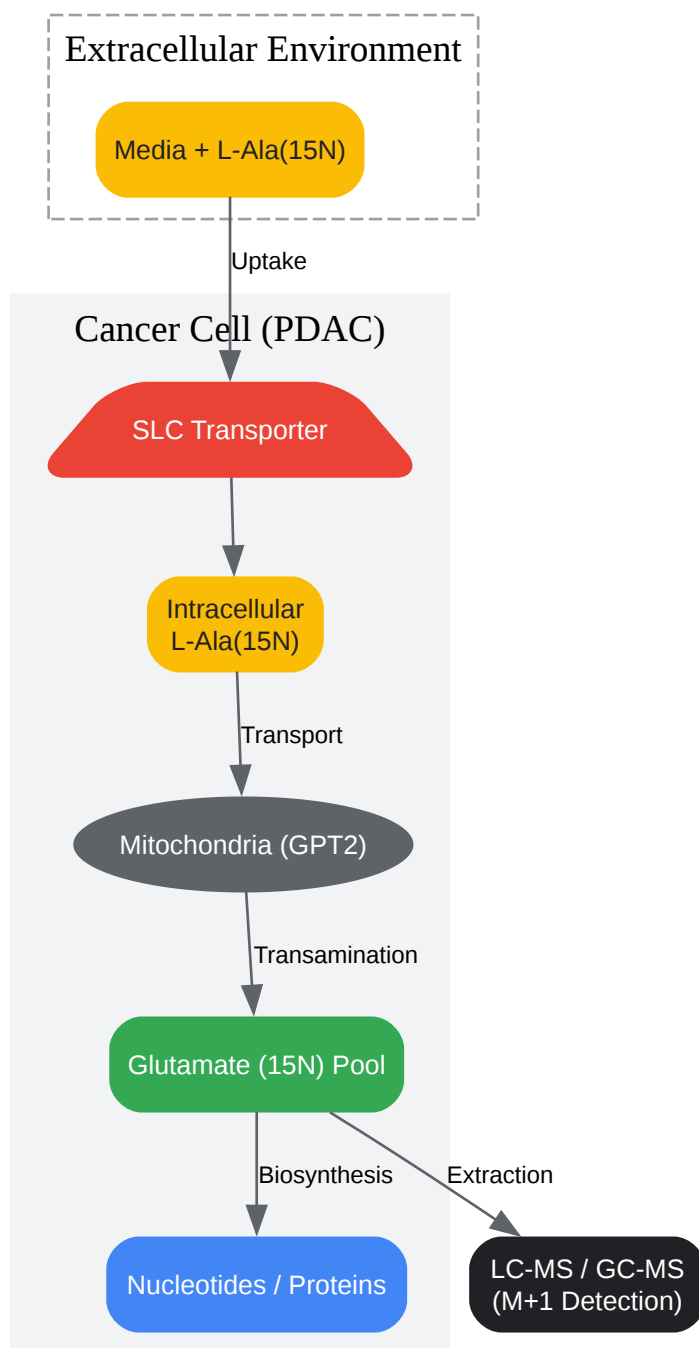
Experimental Protocol: In Vitro Isotope Tracing

Reagents:

- Dialyzed Fetal Bovine Serum (dFBS) (to remove natural amino acids).
- Custom DMEM lacking L-Alanine.
- L-Alanine (N, 99%) stock solution.[5][6]

Workflow:

- Seeding: Seed cancer cells (e.g., PANC-1) in 6-well plates. Allow attachment (24h).
- Pulse: Wash cells 2x with PBS. Replace media with Trace Media (DMEM + 10% dFBS + 0.5 mM L-Alanine-N).
- Incubation: Incubate for dynamic time points (e.g., 1h, 6h, 24h) to observe flux kinetics.
- Quench: Rapidly aspirate media and wash with ice-cold saline. Add 80% MeOH (-80°C) to quench metabolism instantly.
- Extraction: Scrape cells, vortex, and centrifuge (14,000 x g, 4°C) to pellet protein. Collect supernatant.
- Analysis: Dry supernatant and derivatize (e.g., TBDMS) for GC-MS or run directly on LC-MS/MS.
- Data Interpretation: Calculate the Mass Isotopomer Distribution (MID). An M+1 shift in Glutamate indicates active transamination of the tracer.



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Figure 2: Metabolic Flux Analysis pathway. The

N label (Yellow) is traced from uptake through mitochondrial conversion to glutamate (Green), enabling quantification of metabolic reprogramming.

Handling, Storage, and Quality Control

To maintain the integrity of L-Alanine (

N) for sensitive experiments:

- Storage: Store at Room Temperature (20-25°C) in a desiccator. While stable, it is hygroscopic. Protect from light.[7]
- Solubility: Highly soluble in water (~166 g/L).[8] For NMR stocks, dissolve in D

O or H

O/D

O mixtures depending on the experiment.

- Sterility: For cell culture, use 0.22

m filtration. Do not autoclave if combined with glucose (Maillard reaction risk), though pure alanine solutions are generally autoclavable.

- QC Parameters:

- Isotopic Enrichment: >98 atom %

N (Verify via Mass Spec).[9][6][7][10]

- Chiral Purity: >99% L-isomer (Verify via Chiral HPLC).

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